

Application Note: Reconstitution of 14:0 Lyso PC-d27 for Mass Spectrometry

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Compound of Interest

Compound Name: 14:0 Lyso PC-d27

Cat. No.: B12401694

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Introduction

1-myristoyl-d27-sn-glycero-3-phosphocholine (**14:0 Lyso PC-d27**) is a deuterated lysophosphatidylcholine that serves as an essential internal standard for the accurate quantification of lysophosphatidylcholines (LPCs) and other lipid species in complex biological matrices by mass spectrometry (MS).[1][2] Its structural similarity to endogenous LPCs and its distinct mass shift due to deuterium labeling allow for precise correction of matrix effects and variations in sample preparation and instrument response. This application note provides a detailed protocol for the reconstitution of **14:0 Lyso PC-d27** powder for use in mass spectrometry-based lipidomics.

Product Information

- Chemical Name: 1-myristoyl-d27-sn-glycero-3-phosphocholine
- Abbreviation: **14:0 Lyso PC-d27**
- Molecular Formula: C₂₂H₁₉D₂₇NO₇P
- Molecular Weight: 494.74 g/mol
- Appearance: White to off-white solid powder[3]

- Storage: Store powder at -20°C for up to 3 years.^{[1][3]} In solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.^[1]

Data Presentation: Stock Solution Preparation

Proper preparation of a concentrated stock solution is critical for accurate downstream dilutions and spiking into experimental samples. The following table provides recommended solvent volumes for preparing stock solutions of **14:0 Lyso PC-d27** at various concentrations.^[1]

Target Concentration	Mass of 14:0 Lyso PC-d27	Volume of Ethanol to Add
10 mM	1 mg	0.2021 mL
10 mM	5 mg	1.0106 mL
10 mM	10 mg	2.0213 mL
5 mM	1 mg	0.4043 mL
5 mM	5 mg	2.0213 mL
5 mM	10 mg	4.0425 mL
1 mM	1 mg	2.0213 mL
1 mM	5 mg	10.1063 mL
1 mM	10 mg	20.2126 mL

Experimental Protocols

This section details the step-by-step methodology for the reconstitution of **14:0 Lyso PC-d27** and its preparation as an internal standard solution for mass spectrometry.

Materials and Equipment

- **14:0 Lyso PC-d27** powder
- High-purity ethanol (LC-MS grade)
- Chloroform (HPLC grade)

- Methanol (LC-MS grade)
- Isopropanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Calibrated analytical balance
- Glass vials with PTFE-lined caps
- Calibrated micropipettes and tips
- Vortex mixer
- Ultrasonic bath
- Heating block or water bath

Protocol for Reconstitution of 14:0 Lyso PC-d27 Stock Solution

This protocol is based on the known solubility of **14:0 Lyso PC-d27** in ethanol, which may require sonication and warming to achieve complete dissolution.^[1]

- **Equilibration:** Allow the vial of **14:0 Lyso PC-d27** powder to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **14:0 Lyso PC-d27** powder using a calibrated analytical balance. Perform this in a fume hood and take appropriate safety precautions.
- **Solvent Addition:** Add the appropriate volume of high-purity ethanol to the vial containing the powder, as specified in the table above, to achieve the desired stock solution concentration.
- **Dissolution:**

- Vortex the vial for 1-2 minutes to initiate the dissolution process.
- Place the vial in an ultrasonic bath for 10-15 minutes. The use of an ultrasonic bath is recommended to aid in the dissolution of the lipid.^[1]
- If the solution is not clear, warm the vial to 30-40°C for 5-10 minutes. Caution: Do not overheat, as this can degrade the lipid.
- Vortex again for 1 minute.
- Visual Inspection: Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear.
- Storage: Store the stock solution in a tightly sealed glass vial at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1]

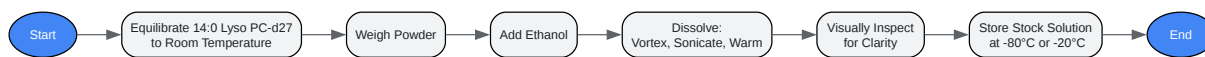
Preparation of Working Internal Standard Solution

The stock solution is typically diluted to a working concentration before being spiked into samples. The final concentration of the internal standard in the sample will depend on the specific assay and the expected concentration of the endogenous analytes. A common approach is to use a mixture of internal standards.

- Thawing: Thaw the **14:0 Lyso PC-d27** stock solution at room temperature.
- Dilution: Prepare a working internal standard solution by diluting the stock solution with a suitable solvent. A common solvent mixture for lipidomics is chloroform:methanol (2:1, v/v) or isopropanol. The choice of solvent should be compatible with the sample preparation and LC-MS method.
- Example Dilution: To prepare a 10 µg/mL working solution from a 1 mg/mL stock solution, dilute 10 µL of the stock solution into 990 µL of the chosen solvent.
- Storage: Store the working internal standard solution at -20°C. It is recommended to prepare fresh working solutions regularly.

Mandatory Visualizations

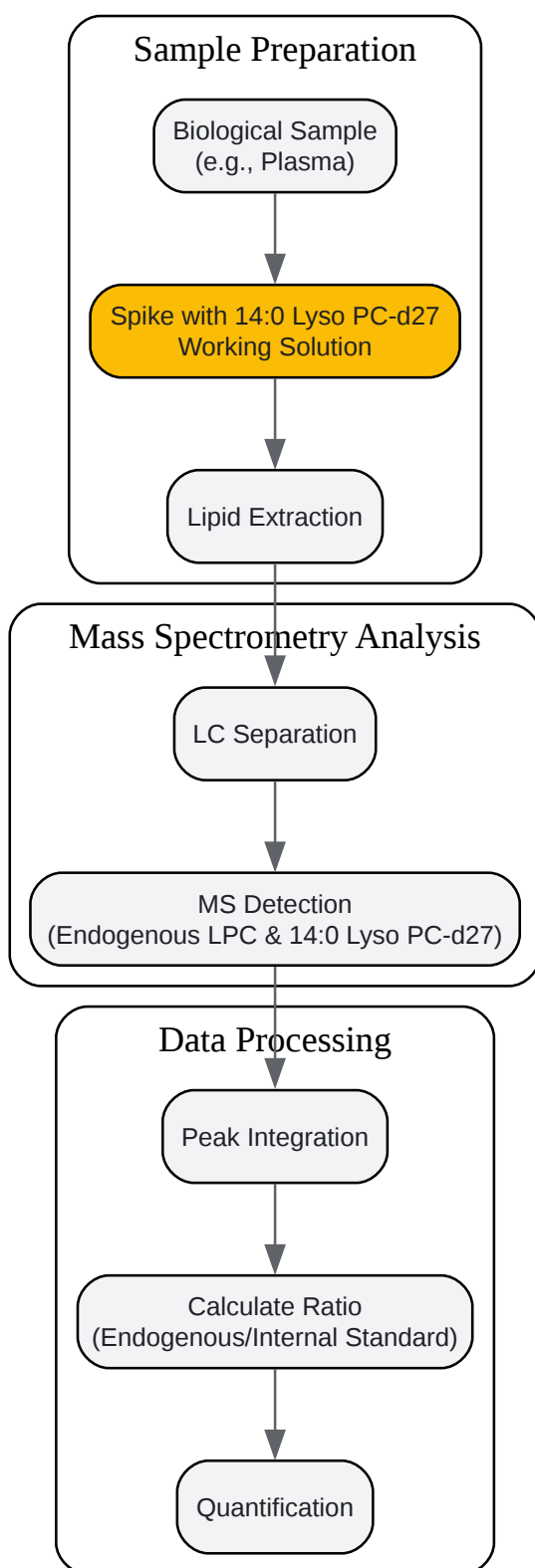
Experimental Workflow for Reconstitution



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Caption: Workflow for the reconstitution of **14:0 Lyso PC-d27** powder.

Signaling Pathway for Internal Standard Use



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Caption: Logical flow of using **14:0 Lyso PC-d27** as an internal standard.

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